

Essential Guide to the Safe Disposal of 17:0-16:1 PE-d5

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Compound of Interest

Compound Name: 17:0-16:1 PE-d5

CAS No.: 2342575-77-1

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For Researchers, Scientists, and Drug Development Professionals: A procedural guide to the proper handling and disposal of 1-heptadecanoyl-2-palmitoleoyl-sn-glycero-3-phosphoethanolamine-d5 (**17:0-16:1 PE-d5**).

The proper disposal of **17:0-16:1 PE-d5** is critical not only for regulatory compliance but also for ensuring a safe laboratory environment. This guide provides a clear, step-by-step process for the safe handling and disposal of this deuterated phospholipid. Adherence to these procedures will minimize risks and contribute to a culture of safety within your organization.

Safety and Handling Profile

Before initiating any disposal procedures, it is imperative to be familiar with the hazard profile of **17:0-16:1 PE-d5**. This substance is classified as a flammable liquid and carries other health hazard warnings.

Hazard Classification	Pictogram	Hazard Statement
Flammable Liquid	GHS02 (Flame)	H225: Highly flammable liquid and vapor.
Acute Toxicity (Oral, Dermal, Inhalation)	GHS06 (Skull and Crossbones)	H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.
Skin Corrosion/Irritation	GHS08 (Health Hazard)	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	GHS08 (Health Hazard)	H319: Causes serious eye irritation.
Specific Target Organ Toxicity	GHS08 (Health Hazard)	H336: May cause drowsiness or dizziness. H370: Causes damage to organs.
Carcinogenicity	GHS08 (Health Hazard)	H351: Suspected of causing cancer.

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **17:0-16:1 PE-d5**, from initial preparation to final collection.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including chemical-resistant gloves (nitrile or neoprene), safety goggles or a face shield, and a flame-retardant lab coat.
- Conduct all handling and disposal procedures within a certified chemical fume hood to prevent inhalation of vapors.

2. Waste Segregation and Collection:

- Designate a specific, labeled hazardous waste container for **17:0-16:1 PE-d5** and other similar flammable organic solvent waste. Do not mix with incompatible waste streams such as acids, bases, or oxidizers.

- The waste container must be made of a compatible material (e.g., glass or a chemically resistant polymer) and have a secure, leak-proof screw-on cap.[\[1\]](#)
- Ensure the container is clearly labeled with "Hazardous Waste," the full chemical name "**17:0-16:1 PE-d5**," and the associated hazard pictograms (flammable, toxic, health hazard).

3. Transferring the Waste:

- When transferring the **17:0-16:1 PE-d5** solution to the waste container, use a funnel to prevent spills.
- Do not fill the waste container to more than 90% of its capacity to allow for vapor expansion.[\[2\]](#)
- Keep the waste container closed at all times except when adding waste.[\[3\]](#)

4. Storage of Waste:

- Store the hazardous waste container in a designated satellite accumulation area (SAA) that is well-ventilated and away from sources of ignition such as heat, sparks, and open flames.[\[4\]](#)
- The SAA should have secondary containment to capture any potential leaks.[\[1\]](#)

5. Disposal of Empty Containers:

- Empty containers that previously held **17:0-16:1 PE-d5** must be triple-rinsed with a suitable solvent (e.g., ethanol or methanol).
- The rinsate from this process is also considered hazardous waste and must be collected in the designated flammable liquid waste container.[\[5\]](#)
- After triple-rinsing, the container can be disposed of in the regular trash, provided all labels are defaced or removed.[\[5\]](#)

6. Requesting Waste Pickup:

- Once the waste container is full (up to 90%), or if it has been in storage for a period defined by your institution's policy (typically not exceeding 90 days), arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[2]

Disposal Workflow

The following diagram illustrates the logical flow of the disposal process for **17:0-16:1 PE-d5**.

Caption: Disposal workflow for **17:0-16:1 PE-d5**.

By following these established procedures, you contribute to a safer laboratory environment and ensure the responsible management of chemical waste. Always consult your institution's specific safety and disposal guidelines, as they may include additional requirements.

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References

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